

Solid phase extraction techniques for 2-Methyladenine

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Compound of Interest

Compound Name: 2-Methyladenine hemisulfate
(unlabelled)

CAS No.: 74873-18-0

Cat. No.: B3044207

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Application Note: High-Selectivity Solid Phase Extraction of 2-Methyladenine from Biological Matrices

Executive Summary

This application note details a robust protocol for the isolation and quantification of 2-Methyladenine (2-MeA) from complex biological matrices (urine, plasma).^[1] Unlike its more common isomers (N3-methyladenine or N6-methyladenine), 2-MeA presents unique challenges due to its high polarity and potential for isobaric interference.^[1]

The method utilizes Mixed-Mode Strong Cation Exchange (MCX) chemistry to achieve orthogonal selectivity—separating the target not just by hydrophobicity, but by charge state. This approach allows for aggressive washing steps that remove neutral interferences (lipids, uncharged pigments) while retaining the basic 2-MeA, resulting in cleaner extracts and reduced matrix effects during LC-MS/MS analysis.^[1]

Analyte Profile & Mechanistic Strategy

To design an effective extraction, we must first understand the physicochemical behavior of the target.

Property	Value / Characteristic	Impact on SPE Strategy
Analyte	2-Methyladenine (CAS: 1445-08-5)	Target Molecule
Structure	Purine base with methyl group at C2	Basic nitrogen atoms allow for cation exchange. [1]
pKa (approx)	~4.2 (N1 protonation) & ~9.8 (N9)	Critical: At pH < 3, 2-MeA is positively charged (). At pH > 10, it is neutral/deprotonated.
LogP	~0.2 (Hydrophilic)	Poor retention on standard C18; requires HILIC or Ion-Exchange. [1]
Matrix	Urine / Plasma	High salt and protein content requires desalting and deproteinization.

The "Catch-and-Release" Mechanism

We utilize a polymeric sorbent functionalized with sulfonic acid groups (Strong Cation Exchange) and a hydrophobic backbone.[\[1\]](#)

- Retention (Acidic pH): The sample is acidified (pH 2-3). 2-MeA becomes protonated (charge) and binds ionically to the sorbent.
- Interference Removal:
 - Aqueous Wash:[\[1\]](#) Removes salts and proteins (analyte stays bound by charge).
 - Organic Wash (100% MeOH): Removes hydrophobic neutrals (analyte stays bound by charge).

- Elution (Basic pH): A high pH solvent neutralizes the 2-MeA, breaking the ionic bond and releasing it from the sorbent.

Materials & Reagents

- SPE Cartridge: Mixed-Mode Strong Cation Exchange (e.g., Oasis MCX, Strata-X-C, or Bond Elut Plexa PCX).^[1]
 - Format: 30 mg / 1 mL cartridge (for 200-500 µL sample volumes).^[1]
- Standards:
 - Target: 2-Methyladenine (Sigma/Merck).^[1]
 - Internal Standard (IS): 2-Methyladenine-d3 (or surrogate like N6-Methyladenine-d3 if unavailable).^[1]
- Solvents (LC-MS Grade): Methanol (MeOH), Acetonitrile (ACN), Water.
- Additives: Formic Acid (FA), Ammonium Hydroxide (NH₄OH, 28-30%).

Sample Preparation Protocol

A. Plasma/Serum (Protein Precipitation)

- Aliquot 200 µL of plasma into a 1.5 mL centrifuge tube.
- Add 10 µL of Internal Standard solution (e.g., 100 ng/mL).
- Add 200 µL of 4% H₃PO₄ (Phosphoric Acid) or 2% Formic Acid.
 - Why? Disrupts protein binding and acidifies the sample (pH < 3) to ensure 2-MeA is positively charged.
- Vortex for 30 seconds.
- Centrifuge at 14,000 x g for 10 minutes to pellet particulates. Use the supernatant for SPE loading.

B. Urine (Hydrolysis & Dilution) Note: If measuring total 2-MeA (including nucleoside conjugates), acid hydrolysis is required. For free base, proceed to dilution.

- Aliquot 200 μ L of urine.
- Add 10 μ L Internal Standard.
- Dilute 1:1 with 4% H₃PO₄ in water.
 - Why? Acidification is crucial for MCX retention.

Solid Phase Extraction (SPE) Workflow

This protocol is designed for a 30 mg / 1 mL Mixed-Mode Cation Exchange cartridge.[\[1\]](#)

Step 1: Conditioning[\[1\]](#)

- Add 1 mL MeOH (Solvates the hydrophobic backbone).
- Add 1 mL Water + 0.1% Formic Acid (Equilibrates the ion-exchange sites).
- Critical: Do not let the cartridge dry out after this step.

Step 2: Loading

- Load the pre-treated (acidified) sample supernatant onto the cartridge.
- Flow rate: ~1 mL/min (gravity or low vacuum).
- Mechanism:[\[1\]](#) 2-MeA () binds to the sulfonate groups () on the sorbent.[\[1\]](#)

Step 3: Washing (The Cleanup)

- Wash 1 (Aqueous): Add 1 mL 2% Formic Acid in Water.
 - Removes: Salts, proteins, and hydrophilic neutrals.

- Wash 2 (Organic): Add 1 mL 100% Methanol.
 - Removes: Hydrophobic neutrals, lipids, and pigments.
 - Note: Because 2-MeA is ionically bound, it will not wash off with 100% MeOH, allowing for superior cleanup compared to C18 methods.[\[1\]](#)

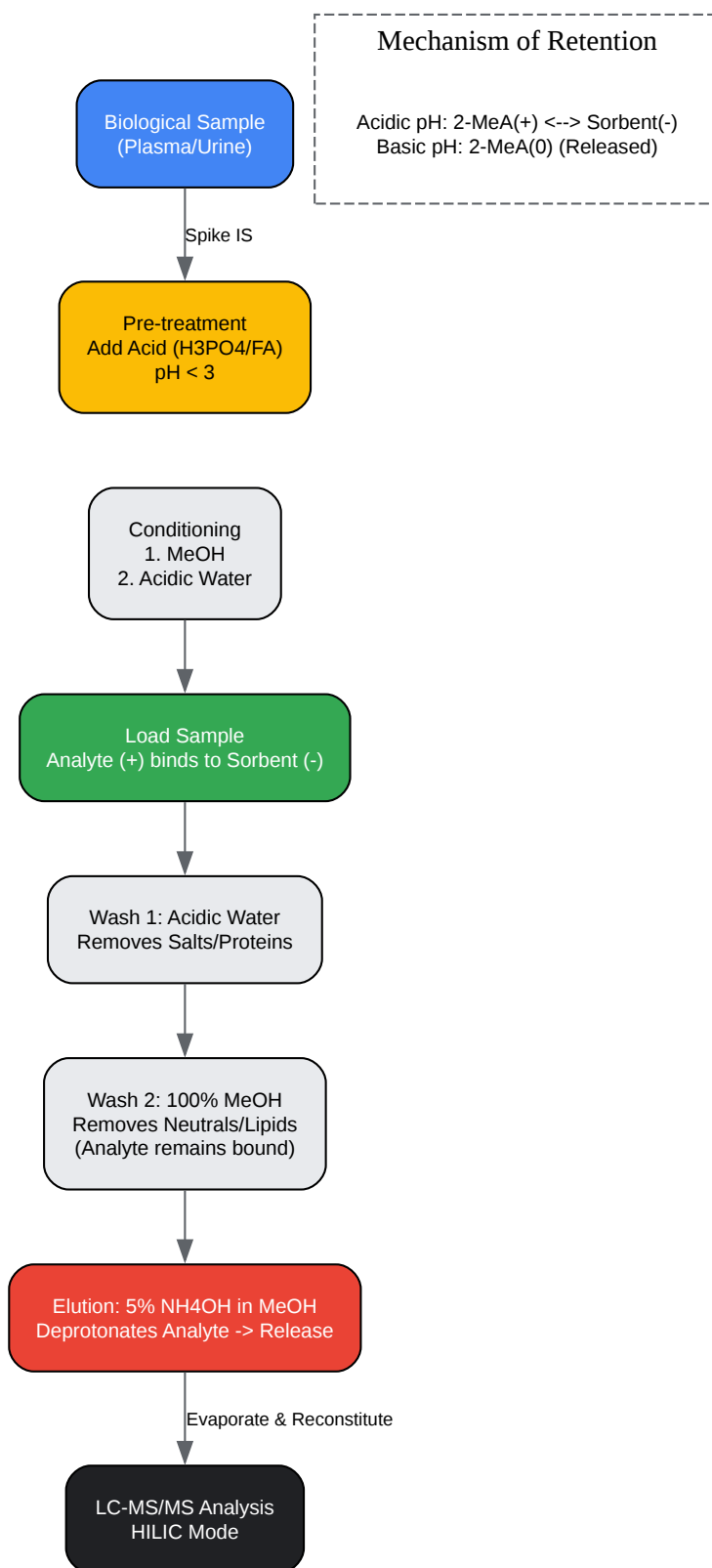
Step 4: Elution

- Elution Solvent: 5% NH₄OH in Methanol (v/v).
 - Preparation: Mix 5 mL concentrated Ammonium Hydroxide with 95 mL Methanol.
- Action: Add 2 x 250 µL of Elution Solvent. Collect in a clean tube.
 - Mechanism:[\[1\]](#) The base (NH₄OH) deprotonates 2-MeA (neutralizing it), breaking the ionic interaction and releasing it into the methanol.

Step 5: Post-Elution

- Evaporate the eluate to dryness under Nitrogen at 40°C.
- Reconstitute in 100 µL of Mobile Phase (90:10 ACN:Water + 10mM Ammonium Formate).

Visualized Workflow (Graphviz)



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Caption: Step-by-step Mixed-Mode Cation Exchange (MCX) workflow for 2-Methyladenine extraction.

LC-MS/MS Analytical Conditions

Due to the polarity of 2-MeA, HILIC (Hydrophilic Interaction Liquid Chromatography) is recommended over C18 for better retention and peak shape.

- Column: Waters BEH Amide or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: Water + 10 mM Ammonium Formate + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
 - 0-1 min: 95% B (Isocratic hold)[1]
 - 1-5 min: 95% B $\rightarrow$ 60% B[1]
 - 5-7 min: 60% B (Hold)[1]
 - 7.1 min: 95% B (Re-equilibration)
- MS Detection: Positive Electrospray Ionization (ESI+).
- MRM Transitions (Example):
 - Quantifier: 150.1 $\rightarrow$ 119.1 m/z (Loss of methyl-amine group)[1]
 - Qualifier: 150.1 $\rightarrow$ 94.1 m/z
 - Note: Verify transitions experimentally; 2-MeA is isobaric with other methyladenines, so chromatographic separation is vital.[1]

Validation & Troubleshooting

Parameter	Acceptance Criteria	Troubleshooting Tips
Recovery	> 80%	If low: Ensure sample pH was < 3 during loading. ^[1] Ensure elution solvent is fresh (NH ₃ is volatile).
Matrix Effect	85-115%	If suppression occurs: Increase Wash 2 volume or use a stronger organic wash (e.g., ACN/MeOH mix).
Selectivity	No interfering peaks	2-MeA must separate from 3-MeA and 1-MeA. Adjust HILIC gradient slope if co-elution occurs.
RSD	< 15%	Use a stable isotope labeled Internal Standard (2-MeA-d ₃) to correct for variability.

References

- PubChem. (2025).^{[2][3]} 2-Methyladenine Compound Summary. National Library of Medicine. [\[Link\]](#)
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